

Technical Data Sheet: Molecular Weight of 2',5'-Dichloroacetophenone

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Compound of Interest

Compound Name: 2',5'-Dichloroacetophenone

Cat. No.: B105169

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This document provides a detailed breakdown of the molecular weight calculation for **2',5'-Dichloroacetophenone**, a compound frequently used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The information is intended for researchers, scientists, and professionals in drug development.

Molecular Formula

The chemical formula for **2',5'-Dichloroacetophenone** is C₈H₆Cl₂O.^{[1][2][3][4]} This formula indicates that each molecule is composed of eight carbon atoms, six hydrogen atoms, two chlorine atoms, and one oxygen atom.

Component Atomic Weights

The calculation of the molecular weight is based on the atomic weights of its constituent elements. The standard atomic weights for carbon, hydrogen, chlorine, and oxygen are presented in the table below.

Element	Symbol	Atomic Weight (amu)
Carbon	C	~12.011 ^{[5][6][7]}
Hydrogen	H	~1.008 ^{[8][9][10]}
Chlorine	Cl	~35.453 ^{[11][12]}
Oxygen	O	~15.999 ^{[13][14][15][16]}

Note: Atomic weights can vary slightly based on isotopic composition.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Molecular Weight Calculation

The molecular weight of **2',5'-Dichloroacetophenone** is the sum of the atomic weights of all atoms in a single molecule. The calculation is as follows:

- Carbon: 8 atoms \times 12.011 amu/atom = 96.088 amu
- Hydrogen: 6 atoms \times 1.008 amu/atom = 6.048 amu
- Chlorine: 2 atoms \times 35.453 amu/atom = 70.906 amu
- Oxygen: 1 atom \times 15.999 amu/atom = 15.999 amu

Total Molecular Weight = 96.088 + 6.048 + 70.906 + 15.999 = 189.041 amu

Summary of Molecular Properties

The key molecular data for **2',5'-Dichloroacetophenone** is summarized in the table below for easy reference.

Property	Value
Molecular Formula	C8H6Cl2O [1] [2] [3] [4]
Calculated Molecular Weight	189.041 amu
Commonly Cited Molecular Weight	189.04 g/mol [1] [2] [3] [21]

Note on Technical Guide Requirements

This document focuses solely on the determination of the molecular weight of **2',5'-Dichloroacetophenone**, a fundamental chemical property derived from its atomic composition. As this is a theoretical calculation based on established atomic weights, it does not involve experimental procedures. Therefore, detailed experimental protocols for its determination are not applicable in this context.

Furthermore, signaling pathways and complex workflows are associated with the biological or chemical activity of a substance, not the calculation of its molecular weight. Consequently, visualizations using Graphviz are not relevant to the scope of this particular technical data sheet.

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